AM-92016 hydrochloride solubility in aqueous solution

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Compound of Interest

Compound Name:	*AM-92016 hydrochloride*
Cat. No.:	*B10768427*

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Technical Support Center: AM-92016 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **AM-92016 hydrochloride** in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **AM-92016 hydrochloride** in aqueous solutions?

AM-92016 hydrochloride has limited solubility in purely aqueous solutions. Direct solubility in water has been reported to be 24.19 mg/mL. However, for practical experimental use, co-solvent systems are typically required to achieve higher and more stable concentrations.

Q2: What are the recommended solvents for preparing stock solutions of **AM-92016 hydrochloride**?

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Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing concentrated stock solutions of **AM-92016 hydrochloride**. It is highly soluble in DMSO, with concentrations of 125 mg/mL (258.35 mM) and 150 mg/mL (310.02 mM) being achievable.[1][2]

Q3: How should I store **AM-92016 hydrochloride** and its prepared solutions?

For long-term storage, the solid form of **AM-92016 hydrochloride** should be kept at -20°C for up to 3 years.[2] Stock solutions in DMSO should be aliquoted and stored at -80°C for up to 6 months to avoid repeated freeze-thaw cycles.[1] For short-term use (within a week), aliquots can be stored at 4°C.[2]

Q4: What is the mechanism of action of **AM-92016 hydrochloride**?

AM-92016 hydrochloride is a specific blocker of the delayed rectifier potassium current (IK).[1][2] This current is crucial for the repolarization phase of the action potential in excitable cells, such as cardiomyocytes and neurons. By blocking this current, **AM-92016 hydrochloride** prolongs the action potential duration.

Solubility Data

The following tables summarize the solubility of **AM-92016 hydrochloride** in various solvents and formulations.

Table 1: Solubility in Organic Solvents

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	150	310.02	Sonication is recommended.[1]
DMSO	125	258.35	Ultrasonic assistance may be needed.

Table 2: Solubility in Experimental Formulations

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Formulation	Concentration (mg/mL)	Molar Concentration (mM)	Notes
10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline	4	8.27	Sonication is recommended. For in vivo use.[1]
10% DMSO, 90% (20% SBE-β-CD in saline)	≥ 2.17	≥ 4.48	Clear solution for in vivo use.
10% DMSO, 90% Corn Oil	≥ 2.17	≥ 4.48	Clear solution for in vivo use.

Troubleshooting Guide

This guide addresses common issues encountered when preparing aqueous solutions of **AM-92016 hydrochloride**.

Problem 1: The compound does not fully dissolve in my aqueous buffer.

- Cause: **AM-92016 hydrochloride** has low aqueous solubility. Direct dissolution in buffer is often challenging.
- Solution:
  - Prepare a high-concentration stock solution in DMSO. This is the most effective way to initially dissolve the compound.
  - Use a co-solvent system. For final dilutions into aqueous media, it is crucial to use a vehicle that maintains solubility. Refer to the formulations in Table 2.
  - Apply gentle heating and sonication. Warming the solution to 37°C or using an ultrasonic bath can aid dissolution.

Problem 2: Precipitation occurs when I dilute my DMSO stock solution into an aqueous buffer.

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- Cause: The drastic change in solvent polarity when adding the DMSO stock to the aqueous buffer can cause the compound to crash out of solution.
- Solution:
  - Decrease the final concentration. The desired final concentration might be too high for the chosen aqueous buffer.
  - Increase the percentage of co-solvents. If your experimental design allows, increasing the proportion of DMSO, PEG300, or other solubilizing agents in the final solution can prevent precipitation. For cell-based assays, ensure the final DMSO concentration is non-toxic to the cells (typically ≤ 0.1%).
  - Add the stock solution to the buffer while vortexing. This rapid mixing can help to prevent localized high concentrations of the compound that are prone to precipitation.
  - Prepare the working solution fresh. Avoid storing dilute aqueous solutions for extended periods.

Problem 3: My prepared solution is cloudy or contains visible particles.

- Cause: This indicates incomplete dissolution or precipitation.
- Solution:
  - Visually inspect the solution before use. Ensure it is clear and free of particulates.
  - Attempt to redissolve. Gentle warming and sonication can be used to try and redissolve the precipitate.
  - Filter the solution. If redissolving is unsuccessful, you may need to filter the solution through a 0.22 µm filter to remove undissolved particles, though this will reduce the effective concentration of the compound. It is preferable to optimize the formulation to achieve a clear solution.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

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- Weigh out the required amount of **AM-92016 hydrochloride** (Molecular Weight: 483.84 g/mol). For 1 mL of a 10 mM solution, you will need 4.838 mg.
- Add the appropriate volume of high-purity, anhydrous DMSO.
- Vortex the solution thoroughly.
- If necessary, place the vial in an ultrasonic bath for 5-10 minutes or warm it gently at 37°C until the solid is completely dissolved.
- Aliquot the stock solution into smaller volumes and store at -80°C.

Protocol 2: Preparation of a Working Solution for In Vivo Administration

This protocol provides a final solution with 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.

- Start with your concentrated stock solution of **AM-92016 hydrochloride** in DMSO.
- In a sterile tube, add the required volume of PEG300.
- Add the appropriate volume of the DMSO stock solution to the PEG300 and mix thoroughly.
- Add the required volume of Tween 80 and mix until the solution is homogeneous.
- Finally, add the required volume of saline and mix thoroughly.
- If any cloudiness or precipitation is observed, sonicate the solution until it becomes clear. Prepare this working solution fresh before each experiment.

Signaling Pathway and Experimental Workflow

AM-92016 hydrochloride acts by blocking the delayed rectifier potassium current (IK), which is composed of two main components: the rapid component (IKr) and the slow component (IKs). These currents are mediated by specific ion channels that are crucial for the repolarization of the cell membrane.

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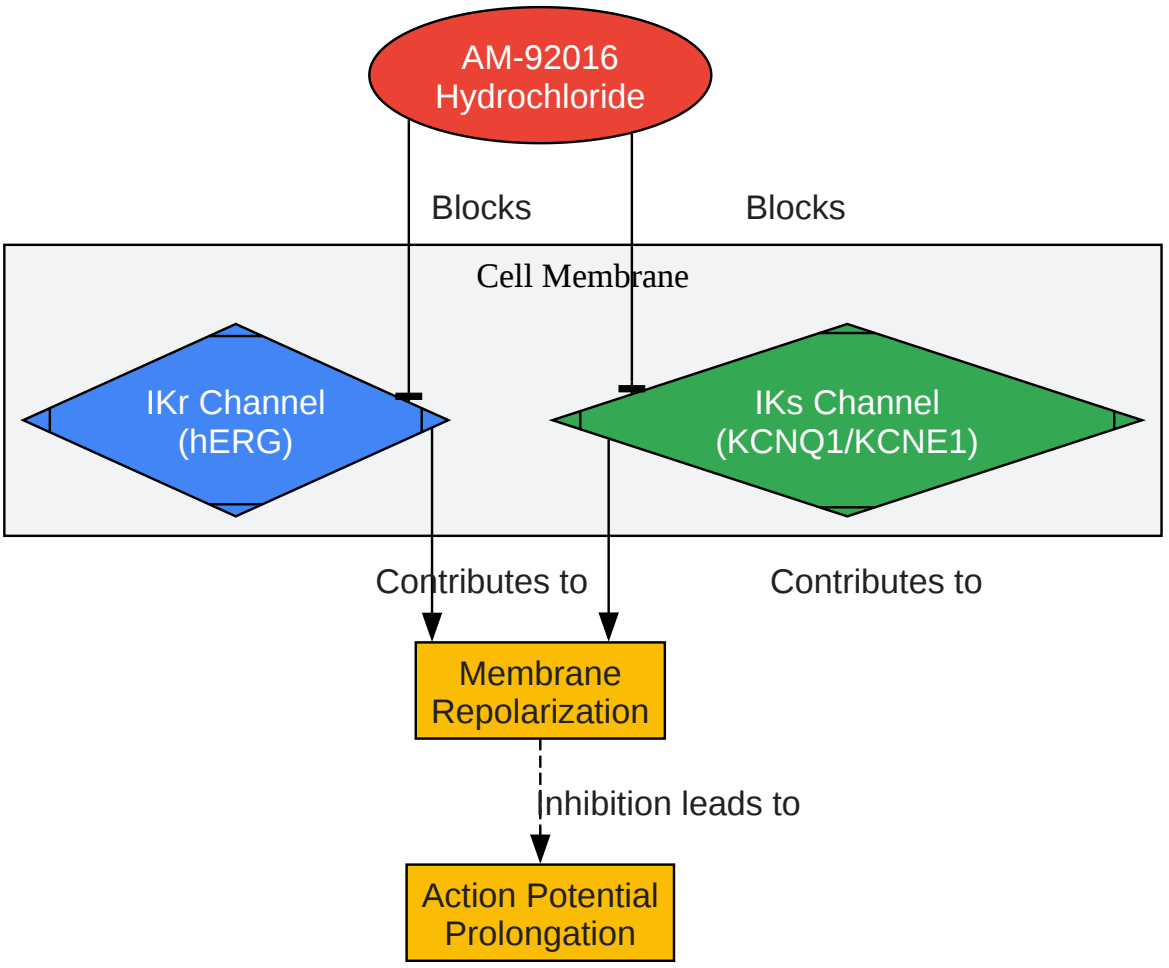

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Caption: Mechanism of action of **AM-92016 hydrochloride** on delayed rectifier potassium channels.

The following workflow outlines the general steps for preparing and using **AM-92016 hydrochloride** in an experiment.

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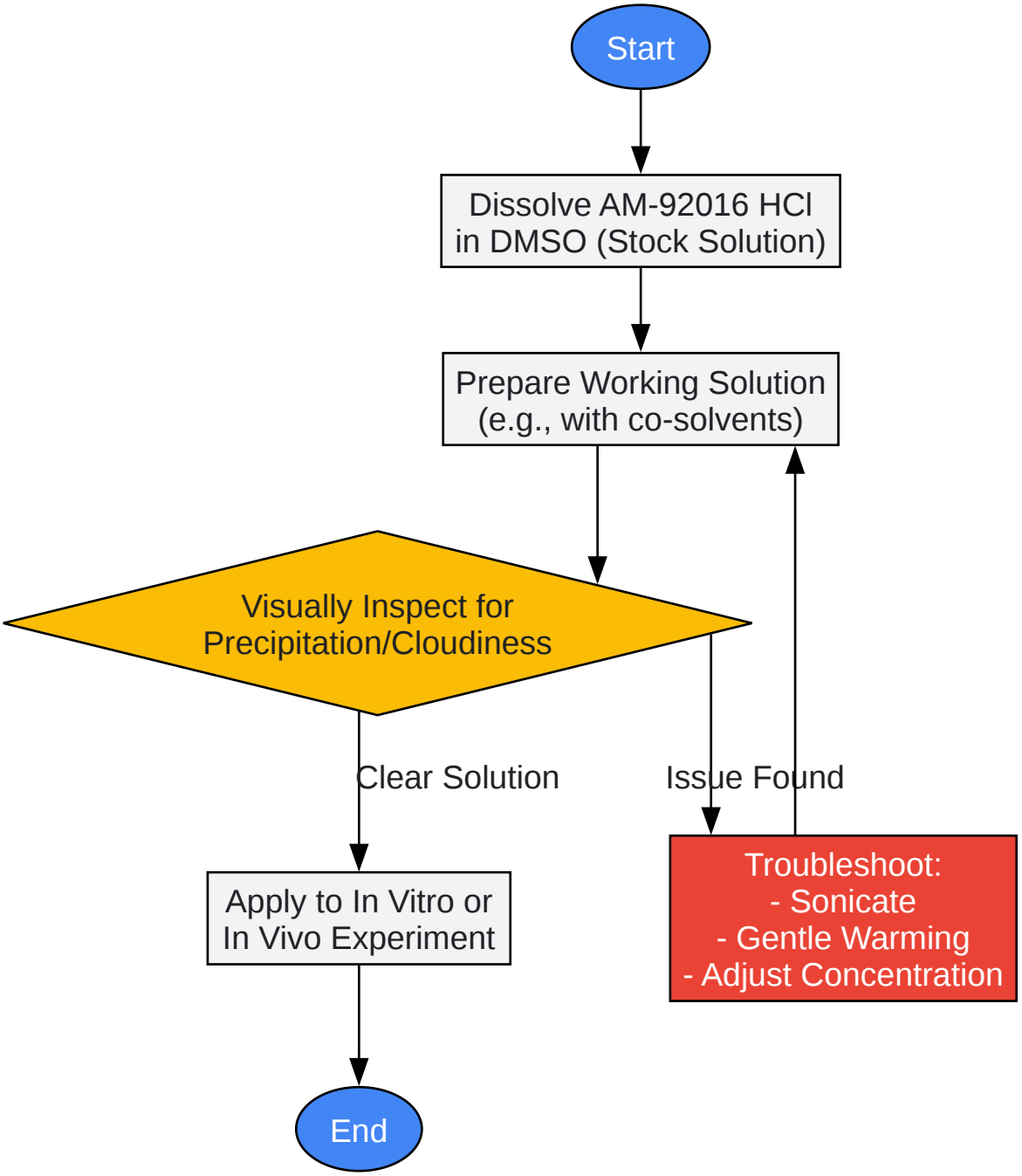

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Caption: Experimental workflow for the preparation and use of **AM-92016 hydrochloride** solutions.

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